

# Technical Guide: Sourcing and Application of Research-Grade AV123

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## Compound of Interest

Compound Name: AV123

Cat. No.: B12411749

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Audience: Researchers, Scientists, and Drug Development Professionals

## Introduction

**AV123** is a non-cytotoxic inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), a critical mediator of necroptotic cell death.[1][2] With an IC<sub>50</sub> of 12.12  $\mu$ M for RIPK1, **AV123** selectively blocks TNF- $\alpha$ -induced necroptosis (EC<sub>50</sub> of 1.7  $\mu$ M) without affecting apoptotic pathways.[1][2] This targeted activity makes **AV123** a valuable tool for investigating necrotic chronic conditions, including ischemia-reperfusion injury, inflammatory disorders, and neurodegenerative diseases. [1][2] This guide provides a comprehensive overview of sourcing, characterization, and experimental application of research-grade **AV123**.

## Sourcing and Compound Specifications

Procuring high-purity, well-characterized **AV123** is fundamental for reproducible experimental outcomes. Researchers should source from reputable suppliers that provide a detailed Certificate of Analysis (CoA).

Table 1: Recommended Suppliers for Research-Grade **AV123**

Supplier	Catalog Number	Purity Specification	Formulation
MedChem Express	HY-151369	$\geq 99.60\%$ (HPLC)	Crystalline Solid
BioCat	T60316	$\geq 98.0\%$ (HPLC)	Crystalline Solid

Table 2: Physicochemical Properties of **AV123**

Property	Value	Reference
CAS Number	233605-81-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>4</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	234.25 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Purity (Typical)	>99%	<a href="#">[2]</a>

## Biological Activity and Data

**AV123**'s primary mechanism of action is the inhibition of RIPK1, which prevents the downstream signaling cascade leading to necroptosis.

Table 3: In Vitro Biological Activity of **AV123**

Target/Assay	Metric	Value	Description
RIPK1 Kinase Assay	IC <sub>50</sub>	12.12 µM	Concentration for 50% inhibition of RIPK1 enzymatic activity. <a href="#">[1]</a> <a href="#">[2]</a>
TNF-α-induced Necroptosis	EC <sub>50</sub>	1.7 µM	Concentration for 50% effective protection against necroptotic cell death. <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

Detailed and consistent protocols are essential for reliable results. The following are standard methodologies for the characterization and use of **AV123** in a research setting.

### 4.1 Preparation of Stock Solutions

- Objective: To prepare a high-concentration stock solution of **AV123** for serial dilution.

- Materials:
  - **AV123** powder
  - Anhydrous DMSO (Dimethyl Sulfoxide)
  - Sterile, amber microcentrifuge tubes
  - Calibrated precision balance and micropipettes
- Procedure:
  1. Equilibrate the **AV123** vial to room temperature for at least 15 minutes before opening to prevent condensation.
  2. Weigh the desired amount of **AV123** powder using a precision balance in a chemical fume hood.
  3. Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. For example, to make a 10 mM stock from 1 mg of **AV123** (MW: 234.25), add 42.69  $\mu$ L of DMSO.
  4. Vortex thoroughly for 2-3 minutes until the compound is fully dissolved. Gentle warming in a 37°C water bath can aid dissolution.
  5. Aliquot the stock solution into smaller volumes in amber tubes to minimize freeze-thaw cycles.
  6. Store aliquots at -20°C for short-term (1-2 months) or -80°C for long-term storage.

#### 4.2 In Vitro Necroptosis Inhibition Assay

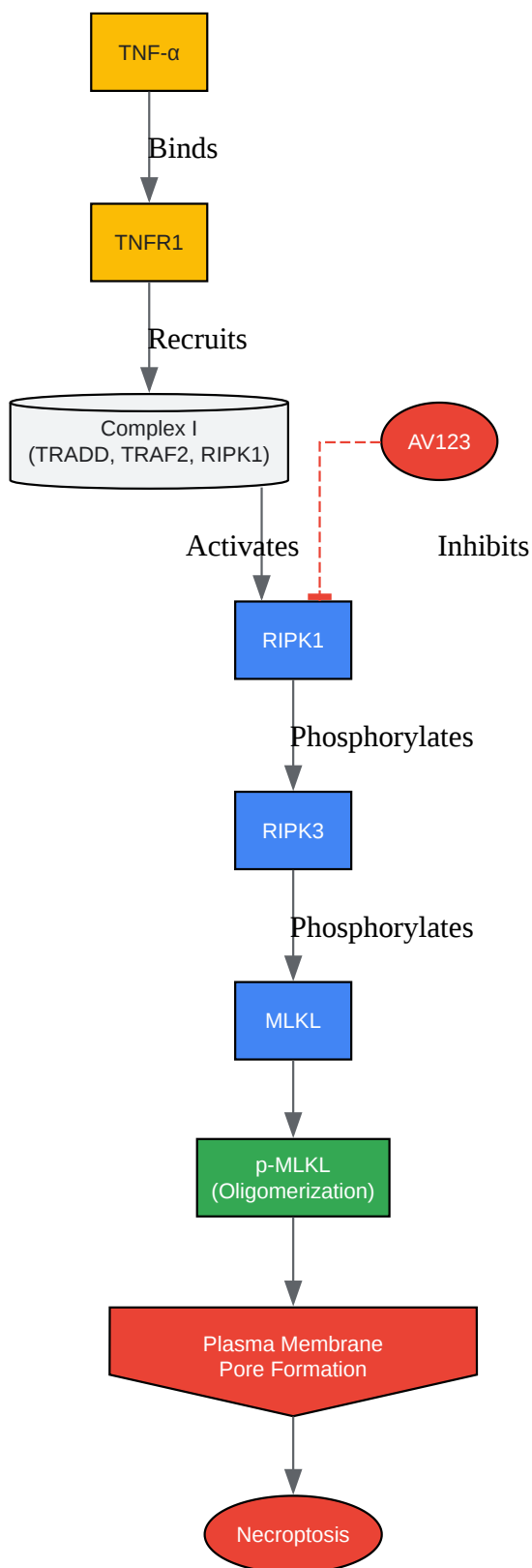
- Objective: To determine the EC<sub>50</sub> of **AV123** in a cell-based TNF- $\alpha$ -induced necroptosis model.
- Materials:
  - HT-29 or other suitable cell line

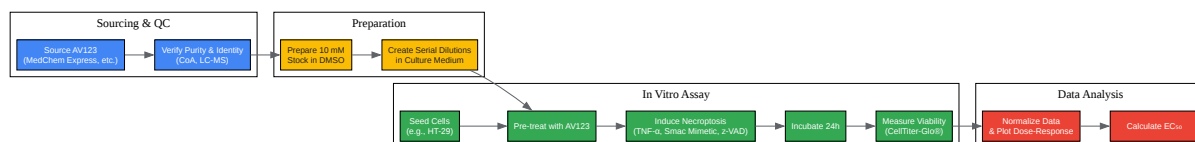
- Complete cell culture medium (e.g., DMEM + 10% FBS)
- Recombinant human TNF- $\alpha$
- Smac mimetic (e.g., birinapant)
- Caspase inhibitor (e.g., z-VAD-fmk)
- **AV123** stock solution
- Cell viability reagent (e.g., CellTiter-Glo®)
- 96-well, clear-bottom, white-walled plates
- Procedure:
  1. Seed cells in a 96-well plate at a density of  $1 \times 10^4$  cells/well and incubate for 24 hours.
  2. Prepare a serial dilution of **AV123** in culture medium, ranging from 100  $\mu$ M to 0.01  $\mu$ M.
  3. Pre-treat the cells with the **AV123** dilutions for 1 hour. Include a vehicle control (DMSO).
  4. Induce necroptosis by adding a cocktail of TNF- $\alpha$  (e.g., 20 ng/mL), Smac mimetic (e.g., 100 nM), and z-VAD-fmk (e.g., 20  $\mu$ M).
  5. Incubate the plate for 24 hours at 37°C, 5% CO<sub>2</sub>.
  6. Measure cell viability using a luminescent or fluorescent assay according to the manufacturer's instructions.
  7. Normalize the data to the vehicle control (0% inhibition) and a "no-treatment" control (100% viability).
  8. Calculate the EC<sub>50</sub> value by fitting the data to a four-parameter logistic curve using appropriate software (e.g., GraphPad Prism).

## Visualized Pathways and Workflows

### 5.1 **AV123** Mechanism of Action: RIPK1 Inhibition

The diagram below illustrates the signaling pathway of TNF- $\alpha$ -induced necroptosis and the point of intervention for **AV123**. Upon TNF- $\alpha$  binding to its receptor (TNFR1), a signaling complex forms, leading to the activation of RIPK1. **AV123** directly inhibits the kinase activity of RIPK1, preventing the subsequent phosphorylation of MLKL and the ultimate disruption of the plasma membrane.





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## References

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